

Application Notes and Protocols for Tandem Catalysis Involving Grubbs Catalyst 2nd Generation

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Compound of Interest

Compound Name: Grubbs Catalyst 2nd Generation

Cat. No.: B123246

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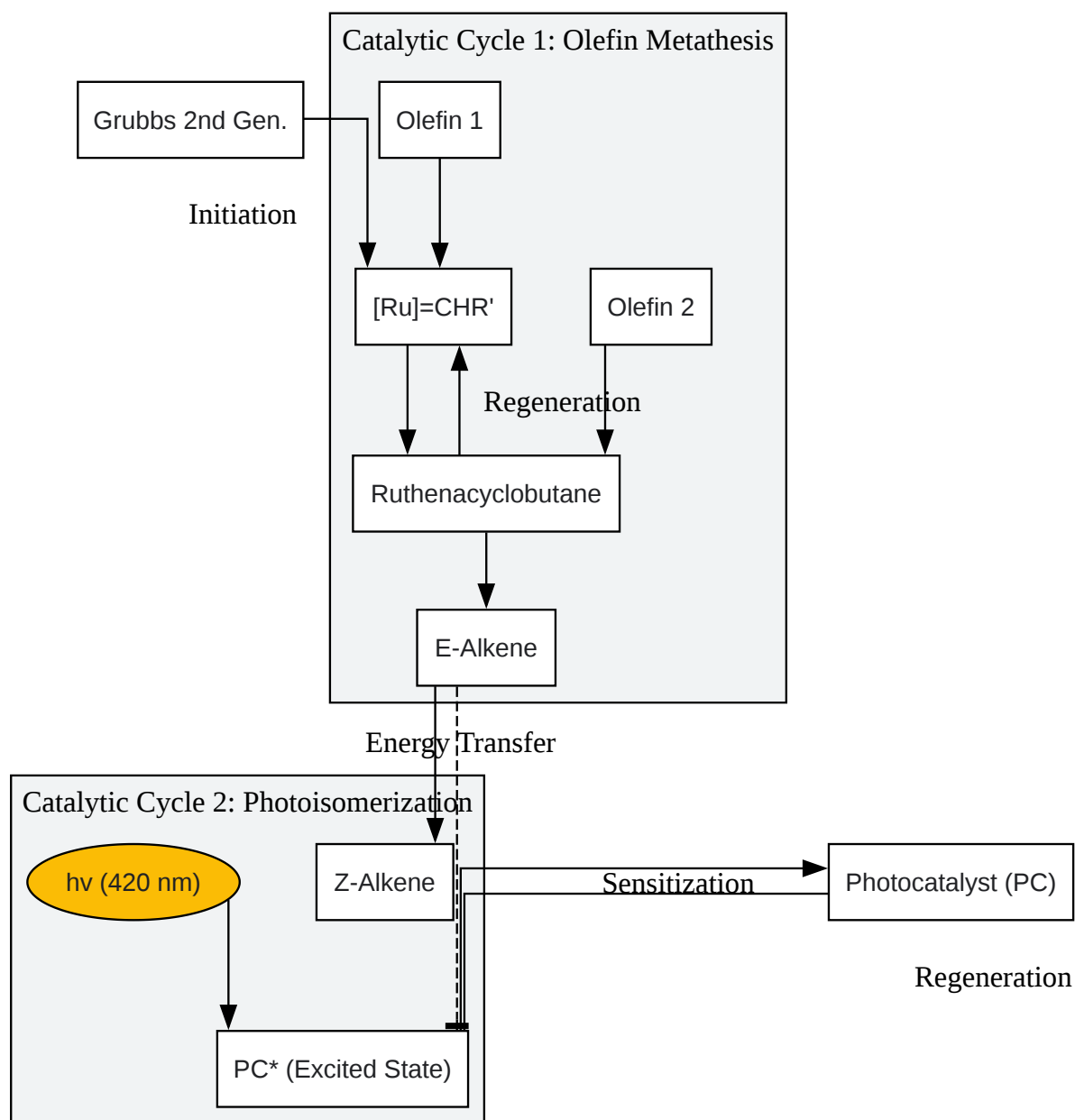
For Researchers, Scientists, and Drug Development Professionals

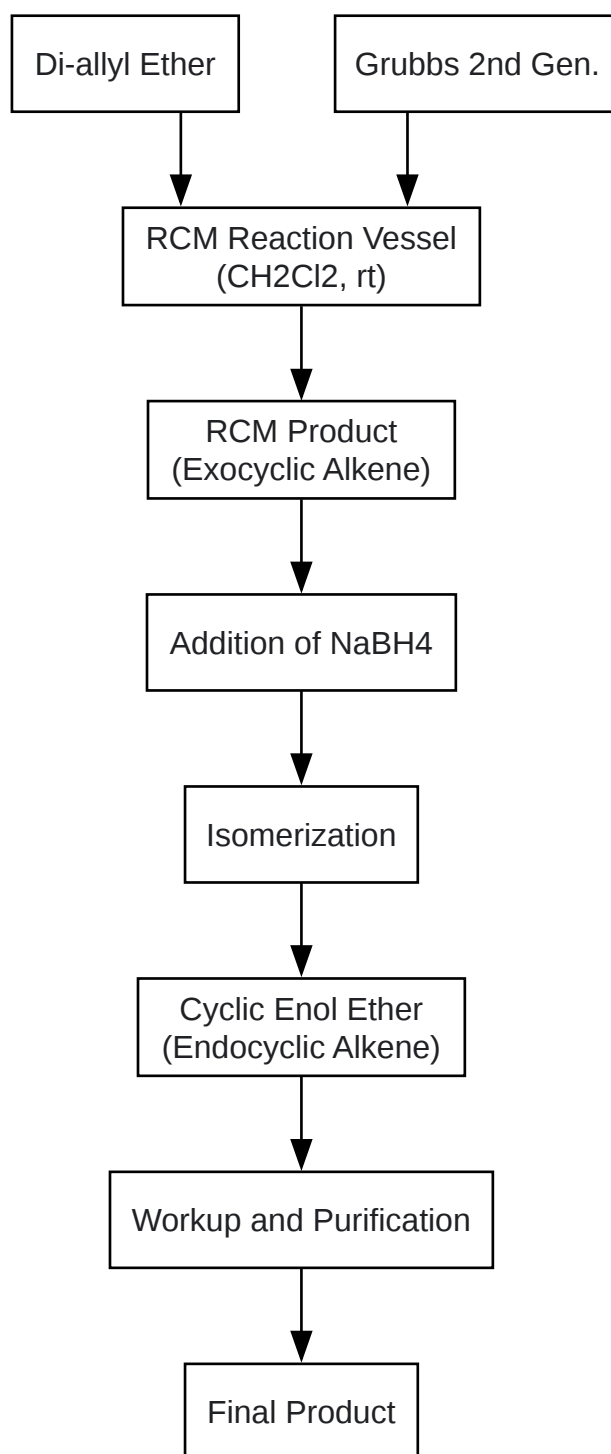
This document provides detailed application notes and protocols for three distinct tandem catalytic systems utilizing the **Grubbs Catalyst 2nd Generation**. These one-pot reactions streamline synthetic pathways, offering efficient access to valuable chemical motifs. The protocols are based on peer-reviewed literature and are intended to be a practical guide for laboratory implementation.

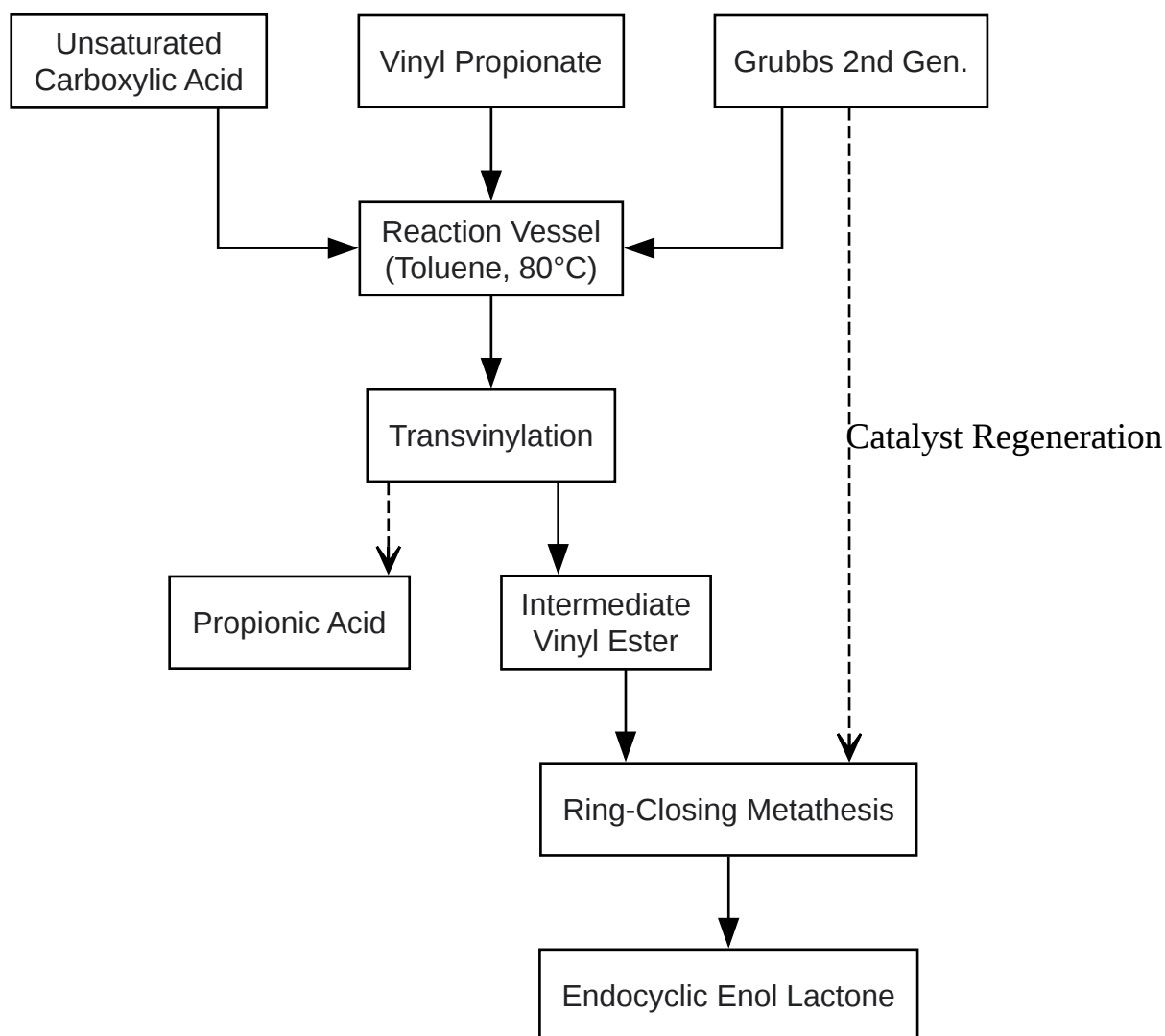
Tandem Metathesis/Photoisomerization for the Synthesis of Z-Olefins

This protocol describes a novel method to achieve Z-selective cross-metathesis by combining the typically E-selective **Grubbs Catalyst 2nd Generation** with a photocatalyst. The in situ photoisomerization of the initially formed E-alkene to the thermodynamically less stable Z-isomer is driven by visible light.

Signaling Pathway Diagram







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